

Application Notes and Protocols: 4-Ethoxy-2-butanol in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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Introduction

4-Ethoxy-2-butanol is a bifunctional organic compound featuring both a secondary alcohol and an ether functional group.[1] This unique structure allows it to serve as a versatile intermediate and reagent in various organic syntheses. While not prominently featured as a key reagent in specific "named reactions," its utility lies in its application in fundamental organic transformations such as oxidation and reduction. These reactions are crucial in the synthesis of fine chemicals, pharmaceuticals, and agrochemicals.[2] This document provides detailed application notes and protocols for the use of **4-ethoxy-2-butanol** in key synthetic transformations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-ethoxy-2-butanol** is provided in the table below.

Property	Value	Reference
Molecular Formula	C6H14O2	[3][4]
Molecular Weight	118.17 g/mol	[3]
IUPAC Name	4-ethoxybutan-2-ol	[3]
CAS Number	53892-34-5	[3][4]
Appearance	Liquid	
Boiling Point	176-178 °C	
Density	0.915 g/mL	

Application in Oxidation Reactions

The secondary alcohol group in **4-ethoxy-2-butanol** can be readily oxidized to a ketone, yielding 4-ethoxy-2-butanone.[1] This transformation is a common step in the synthesis of more complex molecules where a carbonyl group is required for subsequent reactions such as aldol condensations, Grignard reactions, or reductive aminations.

Experimental Protocol: Oxidation of 4-Ethoxy-2-butanol to 4-Ethoxy-2-butanone

This protocol describes the oxidation of **4-ethoxy-2-butanol** using pyridinium chlorochromate (PCC), a common and effective oxidizing agent for converting secondary alcohols to ketones with minimal over-oxidation.

Materials:

- **4-Ethoxy-2-butanol**
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel

- Diethyl ether
- Magnesium sulfate (MgSO₄), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

Procedure:

- **Reaction Setup:** In a dry, 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve **4-ethoxy-2-butanol** (5.0 g, 42.3 mmol) in 100 mL of anhydrous dichloromethane.
- **Addition of Oxidizing Agent:** To the stirred solution, add pyridinium chlorochromate (PCC) (13.6 g, 63.5 mmol) in one portion. The mixture will become a dark, heterogeneous slurry.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) using a suitable eluent (e.g., 3:1 hexanes:ethyl acetate). The disappearance of the starting material spot and the appearance of a new, lower R_f spot corresponding to the ketone indicates the reaction is complete.
- **Workup:** Upon completion, dilute the reaction mixture with 100 mL of diethyl ether. Pass the mixture through a short plug of silica gel to filter out the chromium salts. Wash the silica gel plug with additional diethyl ether (2 x 50 mL) to ensure all the product is collected.
- **Purification:** Combine the organic filtrates and concentrate them under reduced pressure using a rotary evaporator. The resulting crude oil can be further purified by flash column chromatography on silica gel, eluting with a gradient of hexanes and ethyl acetate to afford the pure 4-ethoxy-2-butanone.

- Characterization: The final product should be characterized by spectroscopic methods (^1H NMR, ^{13}C NMR, IR) to confirm its identity and purity.

Expected Yield: 75-85%

Quantitative Data Summary

Reactant	Molar Mass (g/mol)	Amount (g)	Moles (mmol)
4-Ethoxy-2-butanol	118.17	5.0	42.3
Pyridinium chlorochromate (PCC)	215.56	13.6	63.5
Product	Molar Mass (g/mol)	Theoretical Yield (g)	Expected Yield Range (g)
4-Ethoxy-2-butanone	116.16	4.91	3.68 - 4.17

Application in Reduction Reactions

The hydroxyl group of **4-ethoxy-2-butanol** can be removed through a reduction process, although this is a less common transformation as the alcohol functionality is often desired for further reactions. A more relevant reduction is the conversion of its oxidation product, 4-ethoxy-2-butanone, back to **4-ethoxy-2-butanol**. This is a key step in stereoselective synthesis where control over the chirality of the secondary alcohol is desired.

Experimental Protocol: Reduction of 4-Ethoxy-2-butanone to 4-Ethoxy-2-butanol

This protocol details the reduction of 4-ethoxy-2-butanone to **4-ethoxy-2-butanol** using sodium borohydride (NaBH_4), a mild and selective reducing agent for ketones.

Materials:

- 4-Ethoxy-2-butanone

- Sodium borohydride (NaBH_4)
- Methanol
- Deionized water
- 1 M Hydrochloric acid (HCl)
- Diethyl ether
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO_4), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-ethoxy-2-butanone (5.0 g, 43.0 mmol) in 100 mL of methanol. Cool the solution to 0 °C in an ice bath.
- **Addition of Reducing Agent:** To the stirred, cooled solution, add sodium borohydride (0.81 g, 21.5 mmol) portion-wise over 15 minutes. Be cautious as the addition may cause some effervescence.
- **Reaction Monitoring:** Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional hour. Monitor the reaction progress by TLC until

the starting ketone is no longer visible.

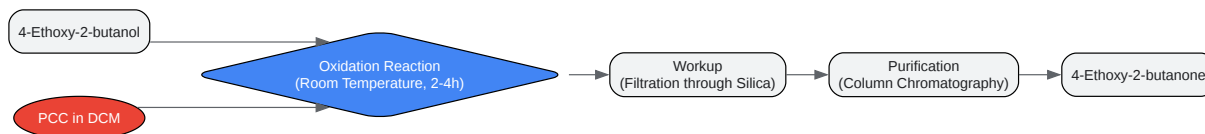
- Quenching: Carefully quench the reaction by the slow, dropwise addition of 20 mL of deionized water.
- Solvent Removal: Remove the methanol from the reaction mixture using a rotary evaporator.
- Extraction: To the remaining aqueous layer, add 50 mL of diethyl ether. Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer with diethyl ether (2 x 30 mL).
- Washing: Combine the organic extracts and wash with 30 mL of 1 M HCl, followed by 30 mL of saturated sodium bicarbonate solution, and finally with 30 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **4-ethoxy-2-butanol**.
- Purification: The crude product can be purified by distillation under reduced pressure if necessary.
- Characterization: Confirm the identity and purity of the product using spectroscopic techniques.

Expected Yield: 85-95%

Quantitative Data Summary

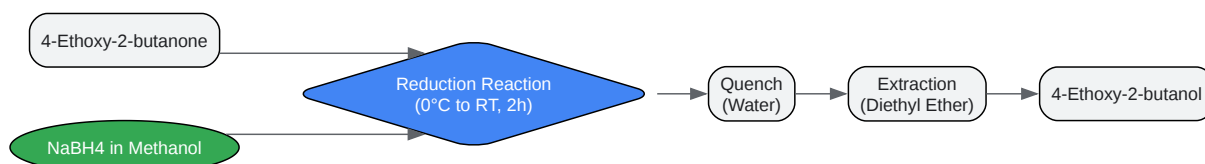
Reactant	Molar Mass (g/mol)	Amount (g)	Moles (mmol)
4-Ethoxy-2-butanone	116.16	5.0	43.0
Sodium borohydride (NaBH ₄)	37.83	0.81	21.5
Product	Molar Mass (g/mol)	Theoretical Yield (g)	Expected Yield Range (g)
4-Ethoxy-2-butanol	118.17	5.08	4.32 - 4.83

Diagrams



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Caption: Workflow for the oxidation of **4-ethoxy-2-butanol**.



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Caption: Workflow for the reduction of 4-ethoxy-2-butanone.

In conclusion, while **4-ethoxy-2-butanol** may not be a reagent in specific named reactions, its utility as a synthetic intermediate is evident from its participation in fundamental organic transformations. The protocols provided herein offer a practical guide for researchers in the fields of chemistry and drug development to effectively utilize this versatile molecule in their synthetic endeavors.

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References

- [1. Buy 4-Ethoxy-2-butanol \(EVT-13388808\) | 53892-34-5 \[evitachem.com\]](#)
- [2. 4-Ethoxy-2-butanone|CAS 60044-74-8|Supplier \[benchchem.com\]](#)
- [3. 4-Ethoxy-2-butanol | C6H14O2 | CID 23083539 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 4-ethoxybutan-2-ol | 53892-34-5 | Buy Now \[molport.com\]](#)
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